

# Fast Red KL Salt: A Technical Overview of Known Properties

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## Compound of Interest

Compound Name: Fast Red KL Salt

Cat. No.: B1592214

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## Introduction

**Fast Red KL Salt**, a diazonium salt with the CAS number 86780-25-8, is a chemical compound used in various laboratory applications.<sup>[1][2][3][4][5][6][7][8][9][10]</sup> While it is known for its utility as a visualizing agent in chromatography and as a color indicator, detailed public information regarding its specific spectral and fluorescence properties is limited.<sup>[3][6][9]</sup> This guide provides a comprehensive summary of the available information on **Fast Red KL Salt** and outlines general experimental protocols for the characterization of diazonium salts.

## Chemical and Physical Properties

**Fast Red KL Salt** is commercially available as a brown-red or red to brown powder.<sup>[1][9]</sup> Its molecular formula is reported as  $C_8H_8N_3O_2 \cdot \frac{1}{2}ZnCl_2$  or  $C_8H_8ClN_3O_2$ , with a molecular weight of approximately 281.8 g/mol or 213.62 g/mol, respectively, depending on the salt form.<sup>[1][2][4][7][8]</sup> The IUPAC name for the primary organic component is 2-carbamoyl-5-methoxybenzenediazonium.<sup>[2]</sup>

Property	Value	Source
CAS Number	86780-25-8	[1][2][3][4][5][6][7][8][9][10]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> N <sub>3</sub> O <sub>2</sub> ·½ZnCl <sub>2</sub> / C <sub>8</sub> H <sub>8</sub> ClN <sub>3</sub> O <sub>2</sub>	[1][2][3][4][5][7]
Molecular Weight	~281.8 g/mol / 213.62 g/mol	[1][2][4][7][8]
Appearance	Brown-red / Red to brown powder	[1][9]
Synonyms	2-Carbamoyl-5-methoxybenzenediazonium chloride hemi(zinc chloride) salt	[3][7][9]

## Spectral and Fluorescence Properties

A thorough review of publicly available scientific literature and chemical databases did not yield specific quantitative data on the spectral and fluorescence properties of **Fast Red KL Salt**. Information such as absorption maximum ( $\lambda_{\text{max}}$ ), molar absorptivity ( $\epsilon$ ), emission maximum, and fluorescence quantum yield ( $\Phi_F$ ) for this particular compound is not readily available.

In general, diazonium salts can exhibit absorption in the UV-visible range. For instance, Fast Red RC has an absorbance peak at 219 nm.[11] The azo dyes formed from the reaction of diazonium salts with coupling agents are often colored and can be fluorescent. For example, the reaction product of naphthol and Fast Red TR exhibits an absorption peak at 505 nm and a fluorescence emission centered at 560 nm.[12]

## General Experimental Protocols for Characterization of Diazonium Salts

For researchers wishing to characterize the spectral and fluorescence properties of **Fast Red KL Salt** or similar compounds, the following general methodologies can be applied.

### UV-Visible Absorption Spectroscopy

This technique is used to determine the absorption spectrum and molar absorptivity of a compound.

Methodology:

- **Solvent Selection:** Choose a solvent in which the diazonium salt is stable and soluble. Common solvents include water, ethanol, or acetonitrile.
- **Solution Preparation:** Prepare a stock solution of the diazonium salt of a known concentration. Create a series of dilutions from the stock solution.
- **Spectrophotometer Measurement:** Use a UV-Visible spectrophotometer to measure the absorbance of each solution across a relevant wavelength range (e.g., 200-800 nm).
- **Data Analysis:** Plot absorbance versus wavelength to obtain the absorption spectrum and identify the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ). According to the Beer-Lambert law, a plot of absorbance at  $\lambda_{\text{max}}$  versus concentration should yield a straight line, the slope of which can be used to calculate the molar absorptivity ( $\epsilon$ ).

## Fluorescence Spectroscopy

This technique is used to determine the excitation and emission spectra, as well as the fluorescence quantum yield.

Methodology:

- **Excitation and Emission Spectra:**
  - Dissolve the sample in a suitable, non-fluorescent solvent.
  - Use a spectrofluorometer to measure the fluorescence intensity while scanning the excitation wavelength (at a fixed emission wavelength) to obtain the excitation spectrum.
  - Measure the fluorescence intensity while scanning the emission wavelength (at a fixed excitation wavelength, typically  $\lambda_{\text{max}}$  from the absorption spectrum) to obtain the emission spectrum.
- **Quantum Yield Determination (Relative Method):**

- The relative quantum yield can be determined by comparing the fluorescence of the sample to a well-characterized fluorescence standard with a known quantum yield.
- Measure the absorbance and integrated fluorescence intensity of both the sample and the standard at the same excitation wavelength.
- The quantum yield of the sample ( $\Phi_s$ ) can be calculated using the following equation:  
$$\Phi_s = \Phi_r * (I_s / I_r) * (A_r / A_s) * (n_s^2 / n_r^2)$$
where  $\Phi$  is the quantum yield,  $I$  is the integrated fluorescence intensity,  $A$  is the absorbance at the excitation wavelength, and  $n$  is the refractive index of the solvent. The subscripts 's' and 'r' refer to the sample and the reference standard, respectively.[\[13\]](#)

## Applications and Further Research

**Fast Red KL Salt** is noted for its use as a visualizing agent in chromatographic experiments and as a color indicator.[\[3\]\[6\]\[9\]](#) The diazonium group is reactive and can be used in coupling reactions to form azo dyes, which are widely used as colorants. Diazonium salts are also utilized for surface modification by grafting organic layers onto various substrates.[\[14\]\[15\]](#)

Given the lack of detailed spectral data, a systematic characterization of the photophysical properties of **Fast Red KL Salt** would be a valuable contribution to the scientific community, particularly for its application in analytical and materials science.

## Signaling Pathways and Workflows

The initial search for signaling pathways involving "**Fast Red KL Salt**" did not yield any relevant results. The search results were predominantly related to "salt stress signaling" in plants, which is a biological process and not related to the chemical compound in question.[\[16\]\[17\]\[18\]\[19\]](#) [\[20\]](#) There is no publicly available information to suggest that **Fast Red KL Salt** is involved in any specific biological signaling pathways.

Due to the absence of information on experimental workflows or signaling pathways directly involving **Fast Red KL Salt**, no diagrams could be generated.

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- To cite this document: BenchChem. [Fast Red KL Salt: A Technical Overview of Known Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1592214#fast-red-kl-salt-spectral-properties-and-fluorescence]

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